

# 3-Nitro-2-butanol as a solvent in chemical reactions

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 3-Nitro-2-butanol

Cat. No.: B147359

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## 3-Nitro-2-butanol: Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

### Executive Summary

**3-Nitro-2-butanol** is a nitro alcohol with potential applications in scientific research, particularly as a substrate in enzymatic and metabolic studies. However, a comprehensive review of available literature indicates a significant lack of documented use of **3-Nitro-2-butanol** as a solvent in chemical reactions. Its primary applications are centered on its role as a reactant or a chiral building block. This document provides a summary of its known applications, physical and chemical properties, safety protocols, and a representative synthesis protocol.

### Physicochemical Properties of 3-Nitro-2-butanol

The following table summarizes the key physical and chemical properties of **3-Nitro-2-butanol**. This data is essential for its handling, storage, and use in any experimental setting.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	119.12 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear, slightly yellow liquid <a href="#">[3]</a>
Boiling Point	55 °C at 0.5 mmHg
Density	1.1 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.441 (lit.)
Flash Point	91 °C (195.8 °F) - closed cup
CAS Number	6270-16-2

## Known Applications

While not utilized as a solvent, **3-Nitro-2-butanol** has been employed in specific research contexts:

- **Enzyme Mechanism Studies:** It has been used as a substrate to investigate the mechanism of nitroalkane oxidase, an enzyme isolated from the fungus *Fusarium oxysporum*.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- **Drug Metabolism Research:** Researchers have utilized **3-Nitro-2-butanol** to study the oxidation of methylethylketoxime and acetoxime in liver microsomes from various species, including rats, mice, and humans.[\[1\]](#)[\[3\]](#)
- **Chiral Building Block:** Due to its two chiral centers, **3-Nitro-2-butanol** can serve as a valuable chiral building block in asymmetric synthesis, allowing for the creation of specific stereoisomers of more complex molecules.[\[5\]](#)

## Synthesis of 3-Nitro-2-butanol

The primary synthesis route for **3-Nitro-2-butanol** is the Henry reaction (nitroaldol condensation) between nitroethane and acetaldehyde.[\[5\]](#)

Caption: Synthesis of **3-Nitro-2-butanol**.

## Experimental Protocol: Synthesis of 3-Nitro-2-butanol via Henry Reaction

This protocol is a representative example and may require optimization based on specific laboratory conditions and desired yield.

### Materials:

- Nitroethane
- Acetaldehyde
- Sodium Hydroxide (NaOH)
- Ethanol
- Hydrochloric Acid (HCl), dilute solution
- Diethyl ether
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

### Procedure:

- Set up a round-bottom flask equipped with a magnetic stirrer and a dropping funnel in an ice bath.

- Dissolve a catalytic amount of sodium hydroxide in ethanol in the flask.
- Add nitroethane to the flask and cool the mixture to 0-5 °C with stirring.
- Slowly add acetaldehyde to the mixture from the dropping funnel, maintaining the temperature below 10 °C.
- After the addition is complete, continue stirring the mixture in the ice bath for 2-3 hours.
- Quench the reaction by slowly adding a dilute solution of hydrochloric acid until the mixture is neutral.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain crude **3-Nitro-2-butanol**.
- The crude product can be purified by vacuum distillation.

## General Experimental Workflow for Known Applications

The following diagram illustrates a general workflow for utilizing **3-Nitro-2-butanol** as a substrate in enzymatic or metabolic studies.

Caption: Workflow for substrate studies.

## Safety and Handling

**3-Nitro-2-butanol** is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.<sup>[1]</sup>

Hazard Statements:

- Causes skin irritation (H315)<sup>[2]</sup>

- Causes serious eye irritation (H319)[2]
- May cause respiratory irritation (H335)[2]

#### Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- IF ON SKIN: Wash with plenty of water.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Store in a well-ventilated place. Keep container tightly closed.

#### Personal Protective Equipment (PPE):

- Safety glasses or goggles
- Chemical-resistant gloves
- Lab coat
- Use a NIOSH-approved respirator if ventilation is inadequate.

#### Disposal:

Dispose of contents and container in accordance with local, regional, national, and international regulations.

## Conclusion

Based on the available scientific literature, **3-Nitro-2-butanol**'s primary role in a laboratory setting is that of a substrate for enzymatic and metabolic studies, and as a chiral building block in organic synthesis. There is no significant evidence to support its use as a solvent in chemical

reactions. Researchers and drug development professionals should consider its documented applications and handle it with the necessary safety precautions.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)